



# Application Notes: Metabolic Labeling of Glycans with Ac4ManNAz and Subsequent Fluorescent Imaging

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Compound of Interest		
Compound Name:	FAM azide, 5-isomer	
Cat. No.:	B3026488	Get Quote

#### Introduction

Metabolic glycoengineering is a powerful and versatile technique for studying glycans in living systems.[1] This method utilizes the cell's own biosynthetic pathways to incorporate unnatural sugar analogs containing a bioorthogonal chemical reporter, such as an azide group, into glycoconjugates.[2][3] This application note details a two-step process for visualizing cellular glycans:

- Metabolic Labeling: Cultured cells are incubated with a peracetylated N-azidoacetylmannosamine derivative (Ac4ManNAz). This cell-permeable sugar is processed by the sialic acid biosynthetic pathway and incorporated as azido-sialic acid (SiaNAz) into newly synthesized glycoproteins and other glycoconjugates on the cell surface.[1][4] The azide group (-N3) serves as a bioorthogonal handle, meaning it is chemically inert within the biological system but can be selectively reacted with a complementary probe.
- Bioorthogonal Ligation: The azide-modified glycans are then covalently tagged with a
  fluorescent probe. For imaging with 5-FAM (5-Carboxyfluorescein), a derivative containing a
  complementary reactive group, such as a terminal alkyne, is used. The reaction proceeds via
  a highly specific and efficient Copper(I)-Catalyzed Alkyne-Azide Cycloaddition (CuAAC), a
  type of "click chemistry". This reaction forms a stable triazole linkage, allowing for robust and
  specific visualization of glycan localization and expression patterns.



This methodology provides a powerful platform for a wide range of applications in research and drug development, including high-resolution imaging of the glycome, tracking glycan trafficking, and identifying changes in glycosylation associated with disease states like cancer.

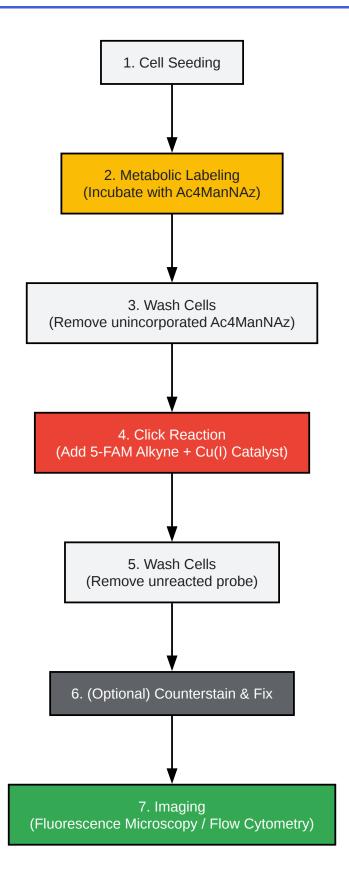
## **Visualized Pathways and Workflows**

The following diagrams illustrate the biochemical pathway for metabolic labeling and the overall experimental workflow.









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### References

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